

Technical Comparison Guide: Melting Point Characterization of Pure 3-Amino-5-fluorophenol

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Compound of Interest

Compound Name: 3-Amino-5-fluorophenol

CAS No.: 1167055-92-6

Cat. No.: B2525007

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Executive Summary

3-Amino-5-fluorophenol (CAS: 1167055-92-6) is a critical fluorinated building block used in the synthesis of kinase inhibitors and advanced agrochemicals.^[1] Its structural integrity—specifically the meta-positioning of the amine and fluorine substituents relative to the hydroxyl group—is vital for structure-activity relationship (SAR) studies.

This guide establishes the melting point (MP) range of 161–162 °C as the primary benchmark for assessing the purity of this compound. Unlike its isomers or non-fluorinated analogs, the high symmetry of the 1,3,5-substitution pattern facilitates denser crystal packing, resulting in a significantly elevated melting point. This physical property serves as a rapid, non-destructive method to distinguish the target compound from common regio-isomeric impurities like 3-amino-4-fluorophenol.

Technical Specifications & Comparative Analysis

The following table contrasts the target compound with its closest structural analogs. Note the distinct MP depression observed in isomers and the non-fluorinated parent, making MP a definitive identification tool.

Table 1: Comparative Physical Properties of Fluorinated Aminophenols

Property	Target Compound	Primary Isomer	Parent Scaffold
Compound Name	3-Amino-5-fluorophenol	3-Amino-4-fluorophenol	3-Aminophenol
Structure	1,3,5-Trisubstituted (Sym)	1,3,4-Trisubstituted (Asym)	1,3-Disubstituted
CAS Number	1167055-92-6	62257-16-3	591-27-5
Melting Point	161 – 162 °C	141 – 143 °C	120 – 124 °C
Crystal Habit	Off-white / Beige Powder	Crystalline Powder	White Orthorhombic Crystals
Purity Indicator	Sharp range (< 2°C)	Broadens with regio-impurities	Hygroscopic (MP lowers if wet)

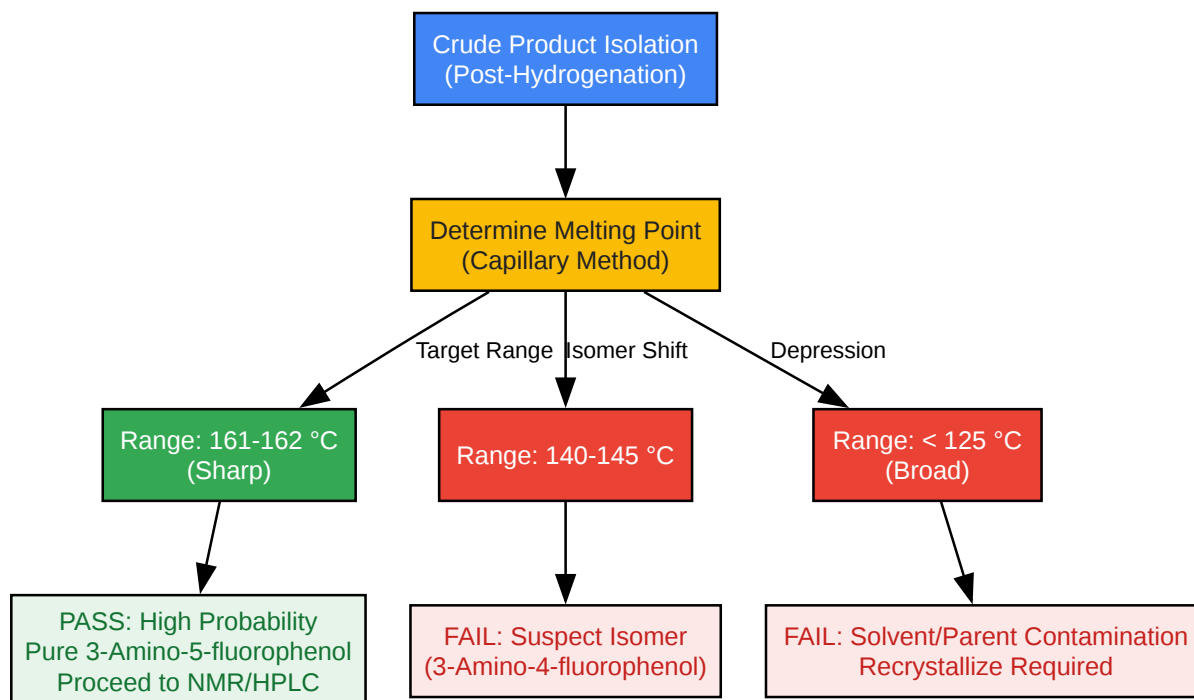
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*Analytic Insight: The ~20°C difference between the 3,5-isomer and the 3,4-isomer is attributed to the "symmetry effect." The **3-amino-5-fluorophenol** molecule possesses a pseudo-C2 axis (depending on H-bond orientation), allowing for more efficient lattice energy stabilization compared to the asymmetric 3-amino-4-fluorophenol.*

Quality Control Workflow & Decision Logic

In synthetic workflows, particularly those involving the reduction of 3-fluoro-5-nitrophenol, regio-isomeric byproducts are rare but starting material contamination is possible. The following logic flow illustrates how to utilize MP data for rapid decision-making before committing to expensive HPLC/NMR analysis.

Diagram 1: QC Decision Tree for Isomer & Purity Verification



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Figure 1: Decision logic for interpreting melting point data. A range of 161-162°C confirms the target structure, while ranges near 140°C indicate regio-isomer contamination.

Experimental Protocols

To replicate the reference values, strict adherence to the following protocols is required.

Melting Point Determination (Capillary Method)

- Equipment: Calibrated Melting Point Apparatus (e.g., Büchi or SRS).
- Sample Prep: Dry the sample in a vacuum desiccator over P₂O₅ for 4 hours to remove trace moisture (water acts as an MP depressant). Grind to a fine powder.
- Loading: Pack 2-3 mm of sample into a glass capillary tube. Ensure compact packing by tapping the tube.

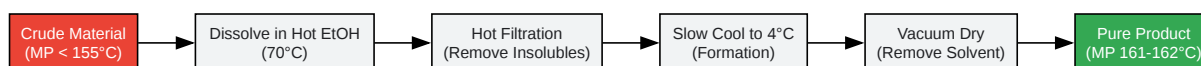
- Heating Ramp:
 - Rapid heat to 150 °C.
 - Reduce ramp rate to 1.0 °C/min from 150 °C to 165 °C.
- Observation: Record the temperature at the onset of liquid formation (meniscus) and the clear point (complete dissolution).
- Acceptance Criteria: Onset ≥ 160.5 °C; Range ≤ 2.0 °C.

Purification via Recrystallization

If the initial MP is below 160 °C, recrystallization is necessary to remove oligomers or starting material (3-fluoro-5-nitrophenol).

- Solvent Selection: Ethanol/Water (9:1 v/v).
- Dissolution: Suspend crude solid in minimal Ethanol at 70 °C. Add Water dropwise until slight turbidity persists, then add a few drops of Ethanol to clear.
- Filtration: Perform hot filtration through a pre-warmed glass frit (removes insoluble mechanical impurities).
- Crystallization: Allow the filtrate to cool slowly to room temperature (25 °C) over 2 hours, then chill to 4 °C. Rapid cooling yields amorphous solids with trapped impurities.
- Isolation: Filter crystals, wash with cold 1:1 Ethanol/Water, and vacuum dry.

Diagram 2: Purification Workflow



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Figure 2: Step-by-step purification process to achieve analytical grade **3-Amino-5-fluorophenol**.

References

- Apollo Scientific. (2024).[2] Certificate of Analysis: **3-Amino-5-fluorophenol** (Batch AS515386). Retrieved from (Confirming experimental MP of 161.3-162.0 °C).
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Sources

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